

Comparative Guide to Autotaxin Inhibitors: PAT-048 and Other Key Compounds

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Compound of Interest

Compound Name: PAT-048

Cat. No.: B15575955

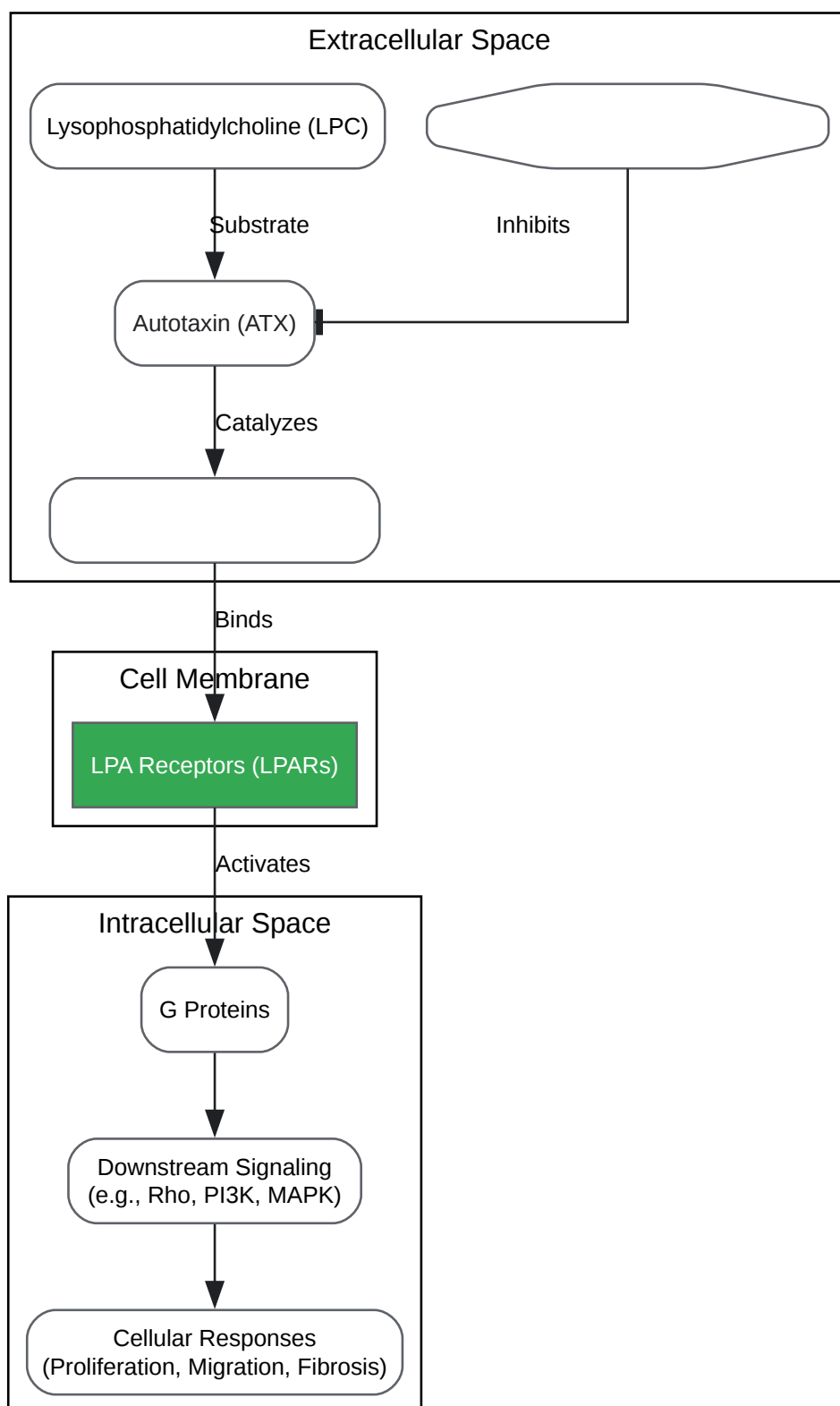
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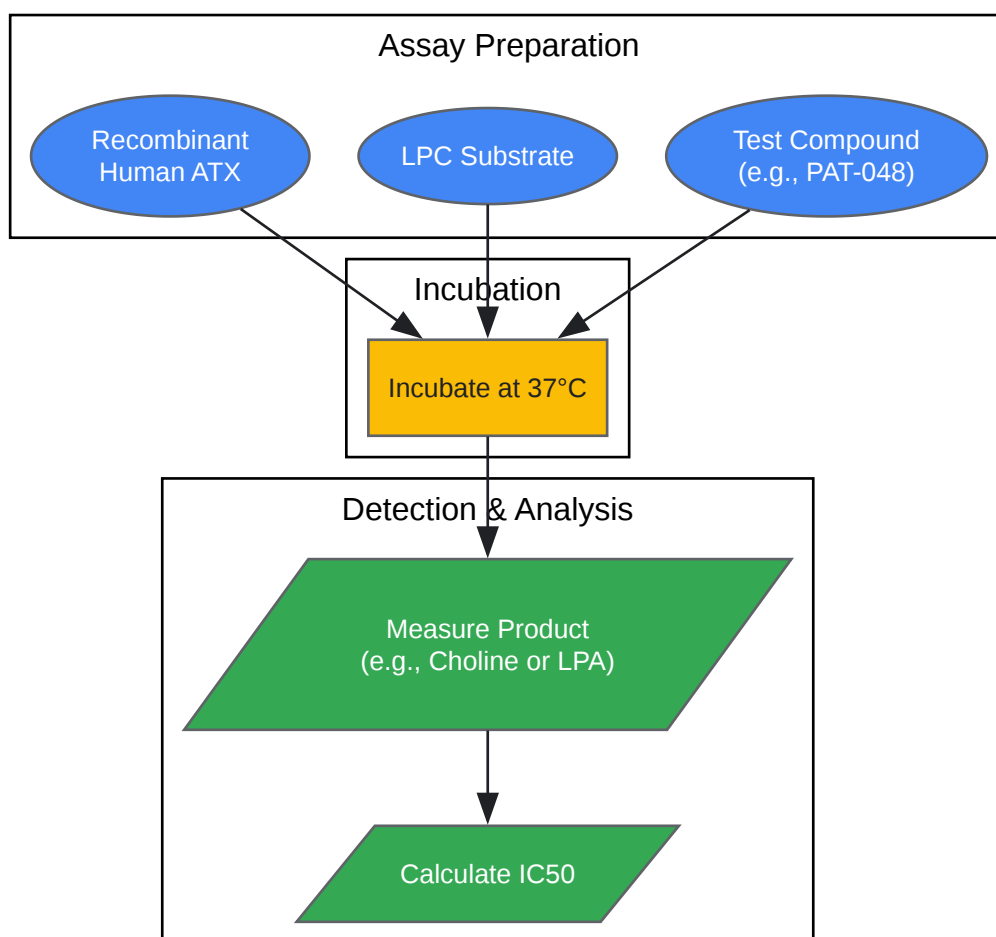
For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of **PAT-048** with other prominent compounds in the autotaxin (ATX) inhibitor class: ziritaxestat (GLPG1690), BBT-877, and IOA-289. Autotaxin is a key enzyme in the production of lysophosphatidic acid (LPA), a signaling lipid implicated in a range of physiological and pathological processes, including fibrosis and cancer. This document summarizes key quantitative data, details experimental protocols, and visualizes relevant biological and experimental frameworks to support research and development in this therapeutic area.

The Autotaxin-LPA Signaling Pathway

Autotaxin (ATX), a secreted lysophospholipase D, catalyzes the conversion of lysophosphatidylcholine (LPC) to lysophosphatidic acid (LPA). LPA then binds to a family of G protein-coupled receptors (LPARs), initiating downstream signaling cascades that influence cell proliferation, migration, survival, and differentiation. The ATX-LPA axis is a critical pathway in numerous diseases, making it a compelling target for therapeutic intervention.





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